

Application Notes and Protocols: Preparation of BMS-960 Stock Solutions

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Introduction

BMS-960 is a potent and selective sphingosine-1-phosphate receptor 1 (S1P1) agonist, which is investigated for its potential therapeutic applications in immune and vascular diseases.[1][2] Accurate and consistent preparation of stock solutions is crucial for obtaining reliable and reproducible results in downstream biological assays. This document provides a detailed protocol for the preparation, storage, and handling of **BMS-960** stock solutions for research purposes.

Compound Information

A summary of the key chemical properties of **BMS-960** is provided in the table below. This information is essential for accurate calculation of concentrations for stock solutions.



Property	Value	Reference	
IUPAC Name	(S)-1-((S)-2-Hydroxy-2-(4-(5- (3-phenyl-4- (trifluoromethyl)isoxazol-5- yl)-1,2,4-oxadiazol-3- yl)phenyl)ethyl)piperidine-3- carboxylic Acid	[3]	
Molecular Formula	C26H23F3N4O5	[3]	
Molecular Weight	528.49 g/mol (free base)	[3]	
CAS Number	1265321-86-5 (free base)	[3]	
Appearance	Solid powder	[3]	
Purity	>98%	[3]	

Experimental Protocols

1. Preparing a 10 mM Primary Stock Solution in DMSO

This protocol describes the preparation of a 10 mM primary stock solution of **BMS-960** in dimethyl sulfoxide (DMSO).

Materials and Equipment:

- BMS-960 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Analytical balance
- · Microcentrifuge tubes or amber glass vials
- Pipettes and sterile pipette tips
- Vortex mixer



Sonicator (optional)

Procedure:

- Acclimatize Compound: Before opening, allow the vial of BMS-960 powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture onto the compound.
- Weigh Compound: Accurately weigh the desired amount of BMS-960 powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.28 mg of BMS-960.
 - Calculation:
 - Volume (L) x Concentration (mol/L) x Molecular Weight (g/mol) = Mass (g)
 - 0.001 L x 0.01 mol/L x 528.49 g/mol = 0.00528 g = 5.28 mg
- Add Solvent: Add the appropriate volume of anhydrous DMSO to the weighed BMS-960 powder. To continue the example, add 1 mL of DMSO.
- Dissolve Compound: Vortex the solution for 1-2 minutes to facilitate dissolution. If the compound does not fully dissolve, sonication in a water bath for 5-10 minutes may be applied. Visually inspect the solution to ensure there are no visible particles.
- Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes or amber glass vials to avoid repeated freeze-thaw cycles.

2. Preparing Working Solutions

To prepare lower concentration working solutions, dilute the 10 mM primary stock solution with the appropriate cell culture medium or buffer.

Example: Preparing a 10 µM working solution

- Perform a serial dilution. For instance, to make a 10 μ M working solution from a 10 mM stock, you can perform a 1:1000 dilution.
- Add 1 μL of the 10 mM BMS-960 stock solution to 999 μL of the desired buffer or medium.



Mix thoroughly by gentle pipetting or vortexing.

Storage and Stability

Proper storage is critical to maintain the stability and activity of **BMS-960**.

Form	Storage Condition	Shelf Life	Reference
Solid Powder	-20°C, dry and dark	>2 years	[3]
In Solvent	-80°C for long-term storage (aliquoted)	Up to 1 year	[4]
0 - 4°C for short-term storage (days to weeks)	Days to weeks		

Note: Avoid repeated freeze-thaw cycles of the stock solution.

Safety Precautions

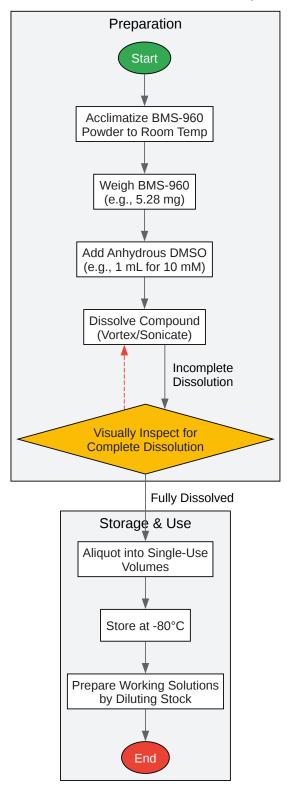
BMS-960 is shipped as a non-hazardous chemical.[3] However, it is recommended to follow standard laboratory safety procedures:

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handle the compound in a well-ventilated area or a chemical fume hood.
- Avoid inhalation of dust and contact with skin and eyes.
- Refer to the Safety Data Sheet (SDS) for complete safety information.

Workflow for Preparing BMS-960 Stock Solution



Workflow for BMS-960 Stock Solution Preparation



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Caption: Workflow for the preparation and storage of BMS-960 stock solutions.



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